

VTP50469 Technical Support Center: Stability and Storage Best Practices

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Compound of Interest

Compound Name: VTP50469

Cat. No.: B10824408

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This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and proper storage of **VTP50469**, a potent and selective inhibitor of the Menin-MLL interaction. Adherence to these guidelines is crucial for ensuring the compound's integrity and obtaining reliable experimental results.

Frequently Asked Questions (FAQs)

Q1: How should I store the solid (powder) form of **VTP50469**?

A1: For long-term storage, the solid form of **VTP50469** should be stored at -20°C. Under these conditions, it is stable for up to three years.^{[1][2][3]} One supplier suggests stability for at least four years at -20°C.^[4]

Q2: What are the recommended storage conditions for **VTP50469** in a solvent?

A2: Once dissolved, **VTP50469** stock solutions should be stored at -80°C for long-term stability, where they can be kept for up to two years.^{[3][5]} For shorter-term storage, -20°C is also acceptable for up to one year.^{[3][5]} To avoid degradation from repeated freeze-thaw cycles, it is highly recommended to aliquot the stock solution into single-use volumes.^{[2][5]}

Q3: Can I store formulated **VTP50469** for in vivo studies at 4°C?

A3: A specific formulation of **VTP50469** suspended in 0.5% Natrosol with 1% Polysorbate-80 has been reported to be stored at 4°C for up to one month.^[6] However, for other formulations, especially those containing DMSO, it is generally recommended to prepare them fresh before use.

Q4: What solvents are recommended for dissolving **VTP50469**?

A4: **VTP50469** is soluble in DMSO.^{[1][2][4]} For in vivo experiments, common formulations involve initial dissolution in DMSO followed by dilution with other vehicles such as PEG300, Tween-80, and saline, or with corn oil.^{[1][3][5]}

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Inconsistent experimental results	Compound degradation due to improper storage or handling.	Review storage conditions and handling procedures. Ensure the compound has been stored at the correct temperature and that stock solutions have not undergone multiple freeze-thaw cycles. Use a fresh aliquot of VTP50469 for subsequent experiments.
Precipitation observed in stock solution	Exceeded solubility in the chosen solvent or temperature fluctuations.	Sonication may help to redissolve the compound. ^[1] If precipitation persists, consider preparing a fresh stock solution. Ensure the storage temperature is consistently maintained. When preparing aqueous dilutions from a DMSO stock, add the DMSO stock to the aqueous solution slowly while mixing.
Reduced potency in cellular assays	Degradation of VTP50469 in the cell culture medium over the course of a long experiment.	For long-term experiments, consider replenishing the VTP50469-containing medium at appropriate intervals.

Quantitative Stability Data

Form	Storage Temperature	Storage Duration	Reference
Solid (Powder)	-20°C	Up to 3 years	[1][2][3]
Solid (Powder)	-20°C	≥ 4 years	[4]
In Solvent	-80°C	Up to 2 years	[3][5]
In Solvent	-80°C	1 year	[1][2]
In Solvent	-20°C	1 year	[3][5]
Formulated (0.5% Natrosol + 1% Polysorbate-80)	4°C	Up to 1 month	[6]

Experimental Protocols

Preparation of **VTP50469** Stock Solution (Example)

- To prepare a 10 mM stock solution of **VTP50469** (Molecular Weight: 630.82 g/mol), weigh out 6.31 mg of the compound.
- Add 1 mL of fresh, anhydrous DMSO to the solid compound.[2]
- Vortex and/or sonicate the solution until the compound is completely dissolved.[1]
- Aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles.[2][5]
- Store the aliquots at -80°C for long-term storage.[3][5]

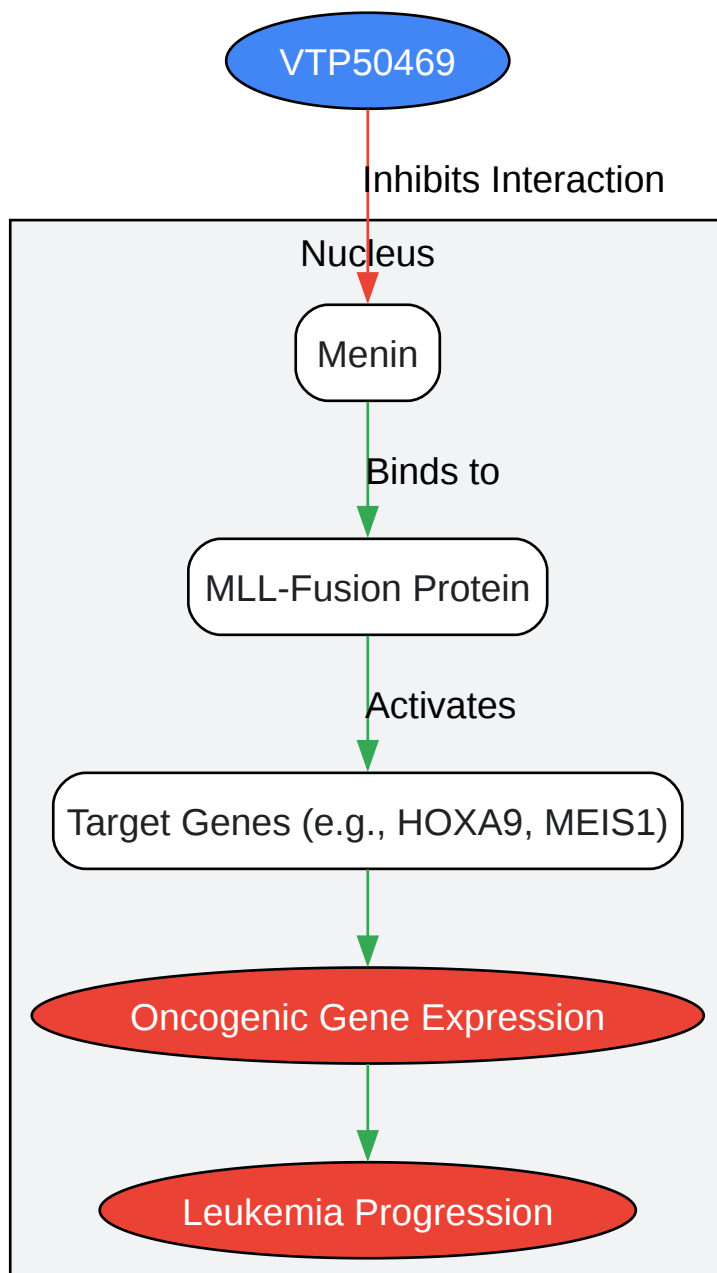
In Vivo Formulation (Example)

For oral administration in mice, a formulation can be prepared as follows:

- Prepare a stock solution of **VTP50469** in DMSO.
- For a final formulation, a common vehicle consists of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline.[1]

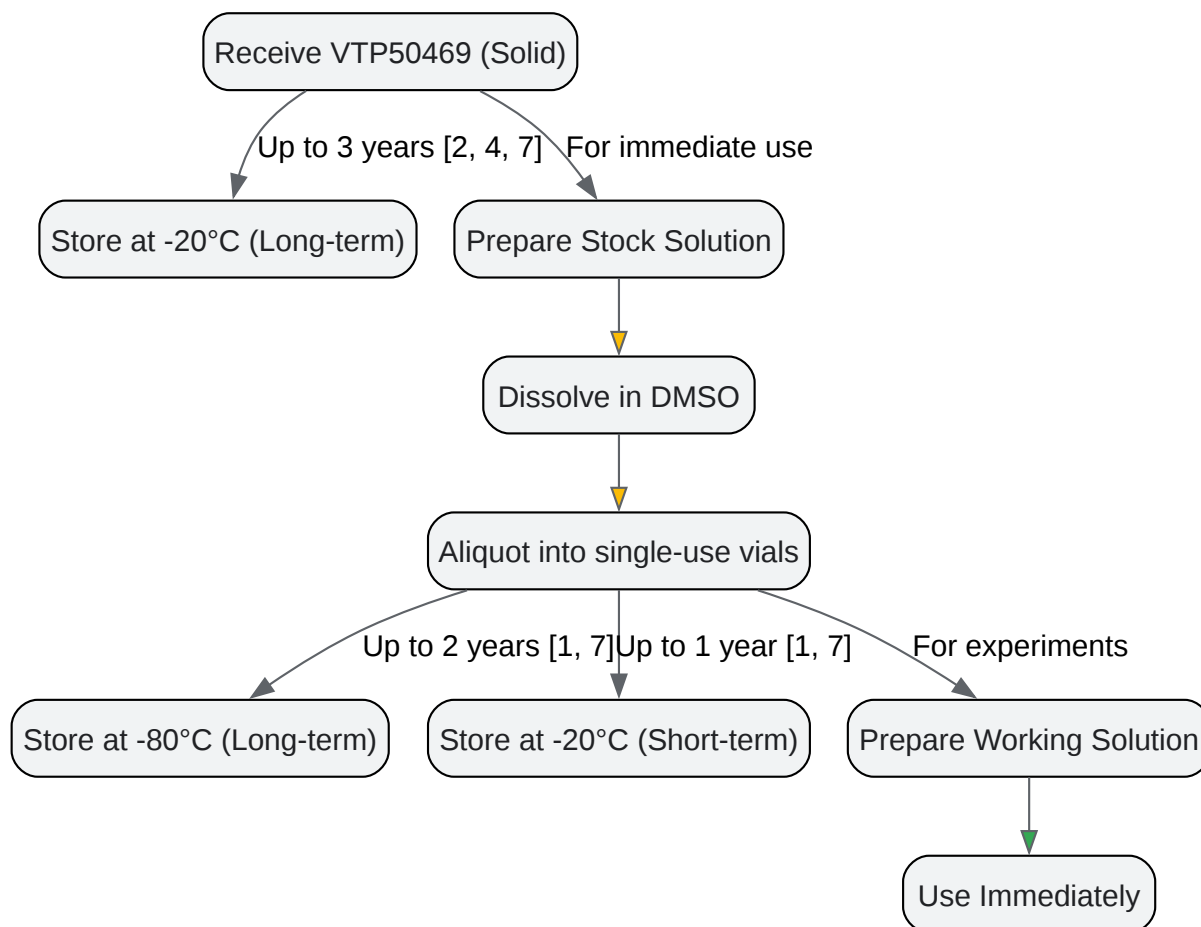
- The components should be added sequentially, ensuring the solution is clear before adding the next solvent.[1]
- This formulation should be prepared fresh for immediate use.[1]

Visualizations



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Caption: **VTP50469** inhibits the Menin-MLL fusion protein interaction, blocking oncogenic gene expression.



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Caption: Recommended workflow for handling and storing **VTP50469**.

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